

ON 146040 solvent compatibility

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: ON 146040

CAS No.: 1404231-34-0

Cat. No.: S002830

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ON 146040: Basic Information

The table below summarizes the key chemical and storage information for **ON 146040** gathered from the search results.

Property	Description
Molecular Formula	C ₂₄ H ₂₃ N ₇ O ₃ S [1] [2]
Molecular Weight	489.55 g/mol [1] [2]
CAS Number	1404231-34-0 [1] [2]
Purity	>98% [1]
Storage Conditions (Lyophilized)	Store at -20°C , protect from light, and keep the container tightly closed [1] [2].
Storage Conditions (Solution)	Store at -20°C and use within 1 month to prevent loss of potency. Aliquot to avoid multiple freeze-thaw cycles [2].
Handling Notice	For research use only, not for therapeutic use [1] [2].

Information Limitations and Troubleshooting

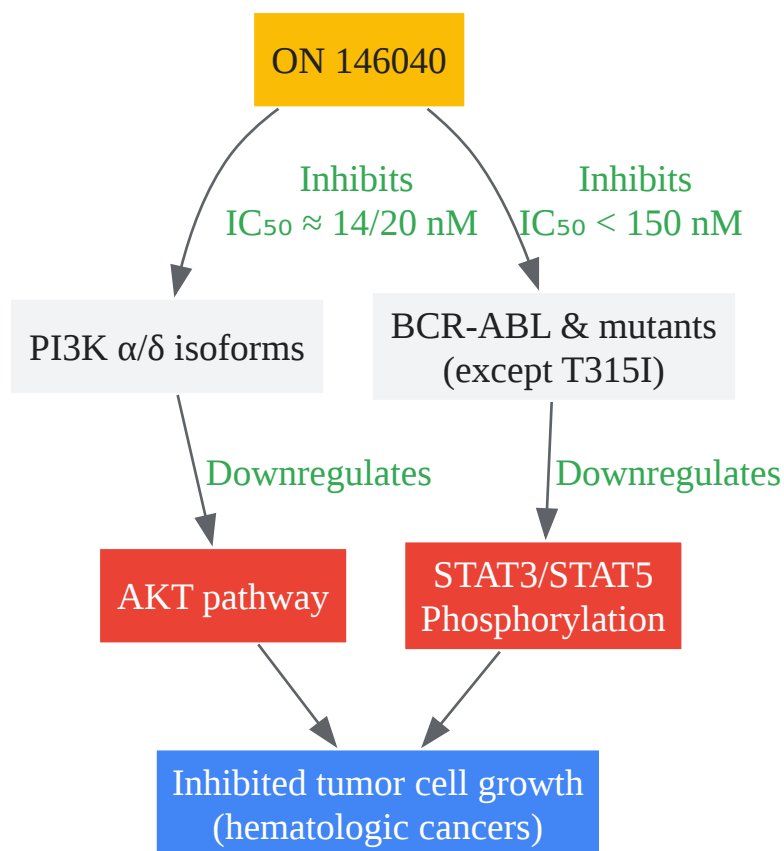
A significant challenge for researchers is the lack of publicly available solvent compatibility data.

- **Missing Information:** The search results do not contain specific data on which solvents **ON 146040** is soluble or stable in, recommended stock solution concentrations, or detailed protocols for key experiments like cell-based assays [1] [2].
- **Troubleshooting Guide:** The absence of this data can halt experiments. To resolve this:
 - **Contact the Supplier:** Your most reliable step is to **contact the technical support teams of your chemical supplier directly** (e.g., BOC Sciences or AdooQ). They often have unpublished in-house data on solubility and stability.
 - **Perform Small-Scale Tests:** In the absence of data, you must empirically determine compatibility. Prepare small volumes of stock solutions in candidate solvents (e.g., DMSO). Check for precipitate formation immediately and monitor solution stability over time under recommended storage conditions.
 - **Consult Related Literature:** Search scientific databases for research papers that used **ON 146040**. The "Methods" or "Experimental" sections often detail the solvents and concentrations used.

ON 146040 Mechanism of Action

ON 146040 is characterized as a dual-acting inhibitor. It is the first compound reported to simultaneously inhibit both **PI3K (α/δ isoforms)** and **BCR-ABL** kinases, thereby targeting the **STAT3 and STAT5** signaling pathways [2]. This dual activity allows it to slow tumor growth and improve survival in experimental models [1].

The following diagram illustrates its reported mechanism of action:



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Methodology for Key Experiments

Based on the general biological description, here is an outline of a typical methodology for a cell-based experiment.

- **1. Cell Culture:** Use hematologic tumor cell lines known to be sensitive to the pathways **ON 146040** targets. Maintain cells in appropriate media and conditions [1].
- **2. Compound Treatment:** Prepare a dilution series of **ON 146040** from a stock solution. Treat cells with these concentrations to establish a dose-response curve.
- **3. Viability Assay:** After incubation, measure cell viability using standard assays to determine the **IC50 values**, which for **ON 146040** fall in the **150 to 1,000 nM** range for hematologic tumor cells [1].
- **4. Pathway Analysis:** To confirm the mechanism, use techniques like Western Blotting to analyze protein extracts from treated cells. The expected result is a visible **downregulation in STAT3 and STAT5 phosphorylation** [1].

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References

1. CAS 1404231-34-0 ON 146040 [bocsci.com]
2. ON 146040 | dual PI3K and BCR-ABL inhibitor [adooq.com]

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